

Technical Support Center: Preventing Aggregation of GLP-1 Analogs During Synthesis

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Compound of Interest

Compound Name: *c[hGlu22-Lys26][Gly8]GLP-1(7-37)-NH₂*

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Prepared by the Senior Application Scientist Team

Welcome to the technical support center for GLP-1 analog synthesis. This guide is designed for researchers, chemists, and drug development professionals who encounter the common yet significant challenge of peptide aggregation. The physical instability of Glucagon-like peptide 1 (GLP-1) and its analogs can complicate synthesis, purification, and formulation, potentially impacting yield, purity, and biological activity.^{[1][2]} This resource provides in-depth, practical solutions and troubleshooting strategies in a direct question-and-answer format to address specific issues you may face in the lab.

Section 1: Understanding the Fundamentals of GLP-1 Analog Aggregation

This section addresses the core principles behind why GLP-1 analogs aggregate, providing the foundational knowledge needed to diagnose and prevent these issues effectively.

Q1: What is peptide aggregation, and why is it a critical problem for GLP-1 analogs?

A1: Peptide aggregation is a process where individual peptide molecules (monomers) self-associate to form larger, often insoluble, structures.[3] This process can proceed through various stages, from small, soluble oligomers to large, highly organized amyloid fibrils.[4][5] For therapeutic peptides like GLP-1 analogs, aggregation is a major concern for several reasons:

- **Loss of Efficacy:** Aggregated forms of a peptide are typically biologically inactive, leading to a direct loss of product potency.[6]
- **Manufacturing Challenges:** Aggregation during solid-phase peptide synthesis (SPPS) can lead to incomplete reactions and difficult purifications, significantly reducing overall yield.[2][3] In solution, it causes precipitation, which complicates downstream processing like HPLC.[7]
- **Safety and Immunogenicity:** The introduction of protein or peptide aggregates into the body can trigger an unwanted immune response.[6][8] Regulatory bodies like the FDA have increased their scrutiny of peptide aggregation for this reason.[6]
- **Altered Pharmacokinetics:** The size and stability of aggregates can affect drug absorption and bioavailability, leading to inconsistent therapeutic outcomes.[6][8]

GLP-1 analogs are particularly susceptible to aggregation due to intrinsic factors in their amino acid sequence and extrinsic factors related to their environment, such as pH, temperature, and concentration.[2][7]

Q2: What are the primary drivers of GLP-1 analog aggregation during synthesis?

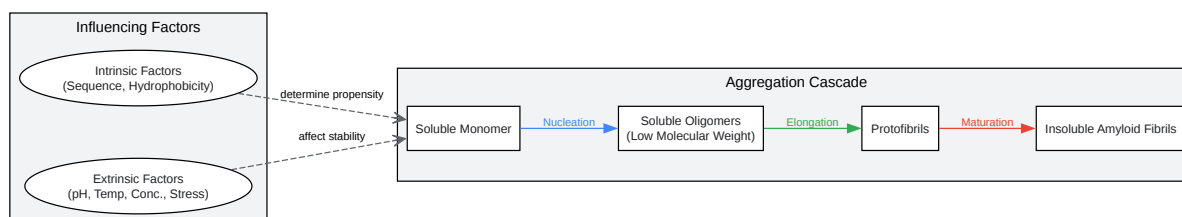
A2: Aggregation is driven by a combination of factors inherent to the peptide's structure and the external conditions it is exposed to during synthesis and purification.

- **Intrinsic Factors:** These relate to the peptide's amino acid sequence. Hydrophobic residues, for instance, tend to be shielded from aqueous environments, driving intermolecular

association. Specific sequences, known as "aggregation-prone regions" (APRs), can form stable β -sheet structures that act as nuclei for fibril formation.[9]

- **Extrinsic Factors:** These are environmental conditions that can be controlled and optimized. [2]
 - **pH:** The pH of the solution is critical. GLP-1 analogs often show increased aggregation near their isoelectric point (pI), where the net charge is zero, minimizing electrostatic repulsion between peptide chains.[10][11] For example, some GLP-1 analogs are prone to aggregation at both acidic (pH 3-4) and near-neutral pH (7.4-8.2).[7]
 - **Concentration:** Higher peptide concentrations increase the likelihood of intermolecular interactions, often accelerating aggregation kinetics.[12]
 - **Temperature:** Elevated temperatures can increase molecular motion and expose hydrophobic cores, promoting aggregation. However, in some cases, it can also disrupt existing aggregates.[13]
 - **Mechanical Stress:** Agitation, stirring, and shear forces (e.g., during pumping in an HPLC system) can introduce energy that promotes the formation of aggregation nuclei.[7]
 - **Ionic Strength & Buffers:** The type and concentration of salts and buffers can either shield or enhance electrostatic interactions that influence aggregation.[6]

Below is a diagram illustrating the aggregation pathway and the key factors that influence it.



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Caption: The GLP-1 analog aggregation pathway and key influencing factors.

Section 2: Proactive Strategies During Solid-Phase Peptide Synthesis (SPPS)

On-resin aggregation is a primary cause of failed or low-yield syntheses. The following section details methods to prevent this issue before it starts.

Q3: My peptide synthesis is failing at a certain length, and I suspect on-resin aggregation. What strategies can I employ?

A3: On-resin aggregation occurs when growing peptide chains interact with each other instead of the solvent, leading to poor solvation and steric hindrance that blocks subsequent deprotection and coupling steps. This is especially common with hydrophobic sequences or those prone to forming β -sheets.^[14] Several effective strategies can disrupt this process.

- Use Aggregation-Disrupting Derivatives: The most effective approach is to temporarily modify the peptide backbone to disrupt the hydrogen bonding that leads to secondary structure formation.^[14]
 - Pseudoproline Dipeptides: These are derivatives of Ser or Thr that introduce a "kink" into the peptide backbone, similar to proline. This structural disruption prevents the linear alignment required for β -sheet formation.^[14]
 - Backbone Protecting Groups: Attaching a temporary protecting group like 2-hydroxy-4-methoxybenzyl (Hmb) or 2,4-dimethoxybenzyl (Dmb) to the backbone nitrogen of an amino acid sterically hinders inter-chain hydrogen bonding.^{[14][15][16]}
- Optimize Synthesis Conditions:
 - Solvent Choice: Use more effective swelling solvents like N-methylpyrrolidone (NMP) or dimethyl sulfoxide (DMSO) in DMF, which can help solvate the peptide chains better than standard solvents.^[15]

- Elevated Temperature: Performing coupling and deprotection at higher temperatures (e.g., 50-60°C) can provide enough energy to break up intermolecular interactions.[13]
- Low-Loading Resin: Using a resin with a lower substitution level increases the physical distance between peptide chains, reducing the chance of them interacting.[13]

Data Summary: Comparison of On-Resin Anti-Aggregation Strategies

Strategy	Mechanism of Action	When to Use	Key Considerations
Pseudoproline Dipeptides	Introduces a "kink" in the backbone, disrupting secondary structure.[14]	Sequences containing Ser or Thr, especially in hydrophobic regions.	Must be purchased as a pre-formed dipeptide. The protecting group is removed during final cleavage.
Hmb/Dmb Amino Acids	Sterically blocks backbone N-H groups, preventing hydrogen bonding.[15][16]	Highly aggregation-prone sequences, especially those lacking Ser/Thr. Recommended every 6-7 residues.[14]	Can be difficult to couple the next amino acid onto the Hmb/Dmb-protected residue.[15] Requires specialized building blocks.
Low-Loading Resin	Increases physical distance between peptide chains on the solid support.[13]	For very long or known "difficult" sequences.	Reduces the overall theoretical yield per gram of resin.
Chaotropic Salts	Salts like LiCl disrupt water structure and can help solubilize peptide chains.[13]	Can be added to wash steps before difficult couplings.	Must be thoroughly washed out to not interfere with subsequent steps.

Experimental Protocol: Incorporating an Hmb-Protected Amino Acid

This protocol outlines the general steps for incorporating an Fmoc-AA(Hmb)-OH building block into a peptide sequence during automated SPPS to mitigate aggregation.

Objective: To prevent on-resin aggregation by disrupting backbone hydrogen bonding.

Materials:

- Fmoc-protected peptide-resin
- Fmoc-AA(Hmb)-OH (where AA is the desired amino acid)
- Coupling reagents (e.g., HBTU/HOBt or HATU)
- Base (e.g., DIPEA)
- SPPS-grade DMF
- Deprotection solution (e.g., 20% piperidine in DMF)

Methodology:

- Standard Deprotection: Swell the peptide-resin in DMF. Perform the standard Fmoc deprotection cycle using 20% piperidine in DMF to free the N-terminal amine of the growing peptide chain.
- Wash: Thoroughly wash the resin with DMF to remove all residual piperidine.
- Prepare Coupling Solution: In a separate vessel, pre-activate the Fmoc-AA(Hmb)-OH building block.
 - Dissolve 3-4 equivalents of Fmoc-AA(Hmb)-OH in DMF.
 - Add 3-4 equivalents of the coupling agent (e.g., HBTU).
 - Add 6-8 equivalents of DIPEA.
 - Allow the mixture to pre-activate for 2-5 minutes.
- Coupling Step: Add the activated amino acid solution to the resin. Allow the coupling reaction to proceed for 1-2 hours. Note: Coupling onto the secondary amine of the previous residue may be slower than usual.

- **Wash:** Wash the resin thoroughly with DMF to remove excess reagents.
- **Confirmation (Optional but Recommended):** Perform a Kaiser test or other colorimetric test to confirm the completion of the coupling reaction. If the test is positive (indicating free amines), a second coupling (double coupling) may be necessary.[\[15\]](#)
- **Continue Synthesis:** Proceed with the deprotection of the newly added Fmoc-AA(Hmb)-OH and the coupling of the next amino acid in the sequence. The Hmb group remains on the backbone and is removed during the final TFA cleavage.

Section 3: Troubleshooting Aggregation During Cleavage and Purification

Even a successfully synthesized peptide can aggregate after it is cleaved from the resin or during purification. This section provides solutions for these common downstream problems.

Q4: I've cleaved my GLP-1 analog from the resin, and it immediately precipitated out of the TFA solution or won't dissolve for purification. What should I do?

A4: This is a classic sign of strong peptide aggregation in solution. The peptide is more stable interacting with itself than with the solvent. The goal is to disrupt these intermolecular forces to get the peptide back into a soluble, monomeric state for purification.

Immediate Steps:

- **Do Not Discard:** The precipitated peptide is likely your product, just in an aggregated form.
- **Centrifugation:** Centrifuge the sample to pellet the precipitated peptide. Carefully decant and discard the supernatant (cleavage cocktail).
- **Ether Precipitation:** Wash the pellet with cold diethyl ether and centrifuge again. This removes residual cleavage scavengers and helps to produce a fine, more easily handled powder.

Solubilization Strategy: Your primary tools for re-solubilizing the peptide are strong denaturing agents, also known as chaotropes.

Experimental Protocol: Solubilization of Aggregated Peptides Using Chaotropic Agents

Objective: To dissolve an aggregated peptide pellet for subsequent HPLC purification.

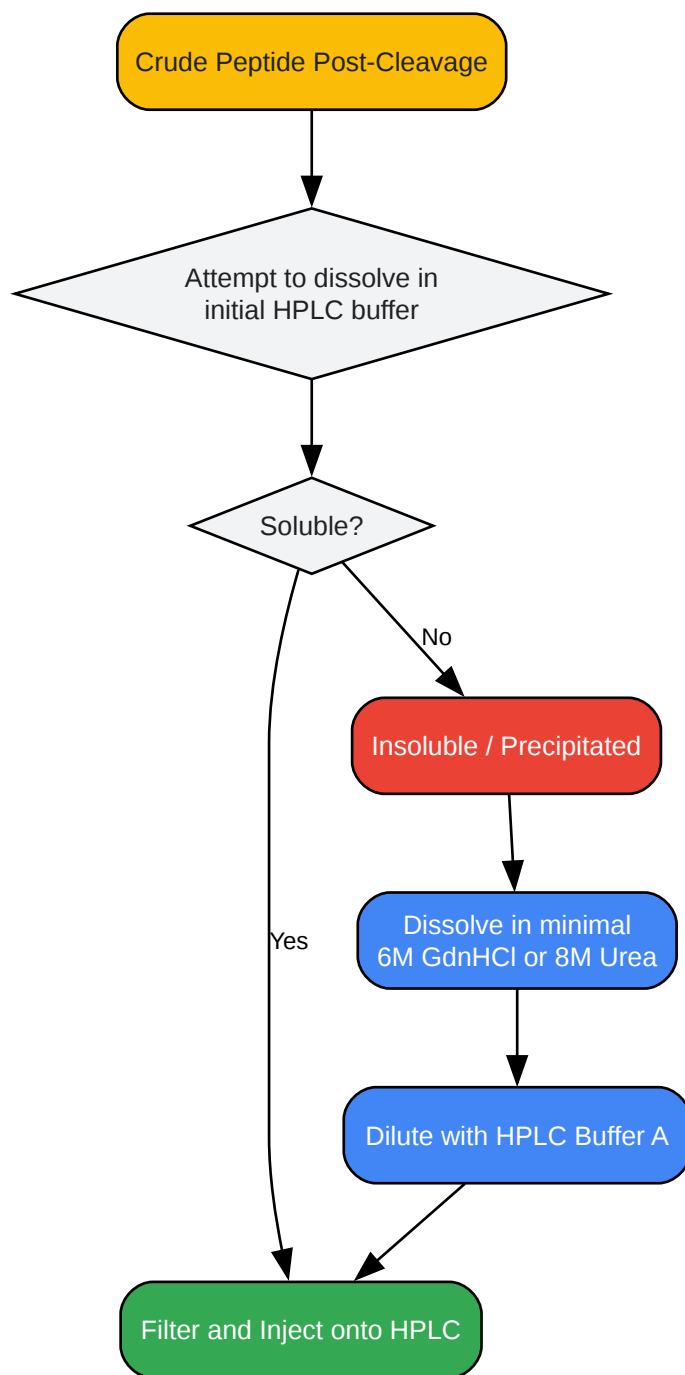
Materials:

- Lyophilized or precipitated crude peptide.
- Strong chaotropic agent stock solution: 6 M Guanidine Hydrochloride (GdnHCl) or 8 M Urea.
- Aqueous buffer compatible with your initial HPLC mobile phase (e.g., 0.1% TFA in water).

Methodology:

- **Initial Attempt:** Try to dissolve a small amount of the peptide in your intended initial HPLC solvent (e.g., 10% acetonitrile in water with 0.1% TFA). Vortex and sonicate briefly. If it does not dissolve, proceed to the next step.
- **Introduce Chaotrope:** Add a small volume of the 6 M GdnHCl or 8 M Urea stock solution directly to the insoluble peptide. Start with a volume just sufficient to cover the peptide.
- **Dissolution:** Vortex and sonicate the mixture. The peptide should begin to dissolve. If it remains insoluble, you can add slightly more chaotropic solution until a clear solution is obtained. The goal is to use the minimum volume necessary.[\[13\]](#)
- **Dilution and Filtration:** Once the peptide is fully dissolved in the chaotropic agent, slowly dilute the solution with your initial HPLC buffer (e.g., Buffer A). Dilute it at least 5-10 fold to reduce the concentration of the chaotrope, which can interfere with chromatography.
- **Filter:** Filter the final solution through a 0.2 or 0.45 μm syringe filter before injection to remove any remaining particulates.[\[17\]](#)
- **Injection:** Inject the filtered sample onto the HPLC immediately. The chaotropic agent will be separated from the peptide during the gradient elution.

The following workflow diagram outlines the decision-making process for handling a peptide that has aggregated after cleavage.



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Caption: Workflow for handling post-cleavage aggregation of GLP-1 analogs.

Section 4: Analytical Techniques for Monitoring Aggregation

Detecting and quantifying aggregation is crucial for process development and quality control. This section provides an overview of the key analytical methods used.

Q5: What are the best analytical techniques to monitor the aggregation of my GLP-1 analog?

A5: No single technique can provide a complete picture of aggregation. Therefore, using orthogonal methods (techniques that measure different physical properties) is highly recommended.[\[2\]](#)

Data Summary: Key Analytical Techniques for Aggregation Analysis

Technique	Principle	What It Measures	Advantages	Limitations
Size-Exclusion Chromatography (SEC-HPLC)	Separation based on hydrodynamic radius.[18]	Distinguishes monomers, dimers, and higher-order soluble aggregates.[19][20]	Quantitative, high resolution, widely used in QC environments.[18]	Can be affected by peptide-column interactions; may disrupt weak oligomers.[19]
Dynamic Light Scattering (DLS)	Measures fluctuations in scattered light intensity due to Brownian motion.	Provides size distribution (hydrodynamic diameter) and polydispersity of particles in solution.[2]	Fast, non-invasive, sensitive to large aggregates.	Not a separation technique; less accurate for complex mixtures; sensitive to dust/contaminants.
Thioflavin T (ThT) Fluorescence Assay	ThT dye fluoresces upon binding to the β -sheet structures characteristic of amyloid fibrils.[12]	Monitors the kinetics of fibril formation in real-time.[9]	Highly sensitive for amyloid fibrils, suitable for high-throughput screening.	Does not detect amorphous aggregates or early-stage oligomers; can have compound interference.[12]
Multi-Angle Light Scattering (MALS)	Measures the intensity of scattered light at multiple angles to determine absolute molar mass.[21]	When coupled with SEC (SEC-MALS), it provides the absolute molar mass of eluting species, confirming oligomeric states without column calibration.[21]	Provides absolute molecular weight, not just size. Highly accurate.	Requires specialized detector and expertise.

Experimental Protocol: General Thioflavin T (ThT) Fibrillation Assay

Objective: To monitor the propensity of a GLP-1 analog to form amyloid fibrils over time under specific stress conditions.

Materials:

- Purified GLP-1 analog, stock solution of known concentration.
- Thioflavin T (ThT) stock solution (e.g., 1 mM in water, filtered).
- Assay buffer (e.g., 10 mM phosphate buffer, pH 7.5).[\[12\]](#)
- Black, clear-bottom 96-well microplate.
- Plate-reading fluorometer with temperature control and agitation capabilities.

Methodology:

- Prepare Reagents: Dilute the GLP-1 analog to the desired final concentration (e.g., 50 μ M) in the assay buffer. Prepare a working solution of ThT in the same buffer (e.g., final concentration of 10-20 μ M).
- Set up Plate: In each well of the 96-well plate, add the GLP-1 analog solution and the ThT working solution. Include control wells containing only buffer and ThT (for background subtraction).
- Incubate and Read: Place the plate in the fluorometer set to the desired temperature (e.g., 37°C).[\[4\]](#)
- Configure Reader Settings:
 - Excitation Wavelength: ~440 nm
 - Emission Wavelength: ~485 nm
 - Reading Interval: Every 15-30 minutes.

- Agitation: Program a short period of shaking (e.g., 10 seconds) before each read to promote fibril formation.
- Data Acquisition: Monitor the fluorescence intensity over time (typically for several hours to days).
- Data Analysis: Subtract the background fluorescence from the control wells. Plot the fluorescence intensity versus time. A sigmoidal curve is characteristic of amyloid formation, with the initial flat "lag phase" representing nucleation, followed by a rapid "growth phase" and a final "plateau."[\[4\]](#)[\[12\]](#)

Section 5: The Role of Excipients in Preventing Aggregation

Excipients are non-active ingredients added to formulations to improve stability. They are a powerful tool for controlling aggregation in the final drug substance or product.

Q6: How can I use excipients to improve the long-term stability of my purified GLP-1 analog and prevent aggregation in solution?

A6: Excipients stabilize peptides through various mechanisms, such as preferential exclusion, binding to hydrophobic patches, or altering solvent properties.[\[8\]](#)[\[22\]](#) The choice of excipient is critical and often requires empirical screening.

Data Summary: Common Classes of Anti-Aggregation Excipients

Excipient Class	Examples	Mechanism of Action	Typical Concentration
Sugars / Polyols	Trehalose, Sucrose, Mannitol[23]	Preferential Exclusion: These molecules are preferentially excluded from the peptide's surface, which increases the thermodynamic cost of unfolding and exposing hydrophobic regions. This favors the compact, native state.[23]	1-10% (w/v)
Amino Acids	Arginine, Glycine, Proline, Histidine[8]	Multiple Mechanisms: Can act as crowding agents, suppress aggregation by binding to hydrophobic patches, or buffer the solution pH. Arginine is particularly effective at preventing protein-protein interactions.[8]	50-250 mM

Surfactants (Non-ionic)	Polysorbate 20/80, Poloxamer 188	Surface Competition: Preferentially adsorb at interfaces (air-water, solid-liquid), preventing the peptide from unfolding and aggregating at these surfaces. Can also form micelles around hydrophobic regions. [8]	0.01-0.1% (w/v)
Chemical Chaperones / Osmolytes	Glycerol, Trimethylamine N-oxide (TMAO)	Stabilize Native State: Small, naturally occurring molecules that promote protein folding and solubility, often by favorably interacting with the peptide backbone while being excluded from hydrophobic side chains. [24] [25] [26]	Varies widely (mM to M range)
Alkylsaccharides	Dodecyl maltoside [27]	Inhibit Aggregation: These molecules have been shown to bind to hydrophobic regions on the peptide surface, reducing intermolecular interactions and stabilizing against aggregation. [8] [27]	Low mM range

References

- Práda, E., et al. (2023). Glucagon-like peptide 1 aggregates into low-molecular-weight oligomers off-pathway to fibrillation. *Biophysical Journal*, 122(10), 2475–2488. Available at: [\[Link\]](#)
- PŘáda, E. (2023). Self-assembly and aggregation of GLP-1 and its analogues. Apollo - University of Cambridge Repository. Available at: [\[Link\]](#)
- Wyatt Technology. (2025). Advancing GLP-1 Analog Drug Development Using A Variety Of Light Scattering Techniques. *Bioprocess Online*. Available at: [\[Link\]](#)
- Maggio, E.T. (2008). Novel Excipients Prevent Aggregation in Manufacturing and Formulation of Protein and Peptide Therapeutics. *BioProcess International*. Available at: [\[Link\]](#)
- Landau, E., et al. (2022). Chemical Chaperones Modulate the Formation of Metabolite Assemblies. *International Journal of Molecular Sciences*, 23(21), 13391. Available at: [\[Link\]](#)
- Iadanza, M.G., et al. (2016). A pH-induced switch in GLP-1 aggregation kinetics. University of Cambridge Repository. Available at: [\[Link\]](#)
- Xtalks. (2025). Peptide Aggregation in Manufacturing: Mechanisms, Challenges and Case Studies. Xtalks. Available at: [\[Link\]](#)
- Maggio, E.T. (2010). Use of excipients to control aggregation in peptide and protein formulations. *ResearchGate*. Available at: [\[Link\]](#)
- Jones, K. (2025). Tools and Techniques for GLP-1 Analysis. *LCGC International*. Available at: [\[Link\]](#)
- Linder, T., et al. (2024). DSC reveals the excipient impact on aggregation propensity of pharmaceutical peptides during freezing. *European Journal of Pharmaceutics and Biopharmaceutics*. Available at: [\[Link\]](#)
- Maggio, E.T. (2010). Use of excipients to control aggregation in peptide and protein formulations. *SciSpace*. Available at: [\[Link\]](#)

- CPC Scientific. (2026). Advancing Peptide Synthesis: Riding the Wave of GLP-1 Drug Success. Chemistry Today. Available at: [\[Link\]](#)
- Weiss, D.P., et al. (2024). Optimizing excipient properties to prevent aggregation in biopharmaceutical formulations. Journal of Molecular Modeling. Available at: [\[Link\]](#)
- The Analytical Scientist. (2026). GLP-1 Analysis: Riding the Wave of Peptide Innovation. The Analytical Scientist. Available at: [\[Link\]](#)
- Separation Science. (2025). The Peptide Complexity Problem: Advanced Analytical Challenges of GLP-1 Receptor Agonists. Separation Science. Available at: [\[Link\]](#)
- Phenomenex. (n.d.). Analytical Strategies for GLP-1 Agonists: Aggregation, Related Substances and Stability Workflows. Phenomenex. Available at: [\[Link\]](#)
- Dove Medical Press. (2022). Chemical Chaperones to inhibit Endoplasmic reticulum stress. Drug Design, Development and Therapy. Available at: [\[Link\]](#)
- Bitesize Bio. (2025). Keeping Your Proteins Happy with Chemical Chaperones. Bitesize Bio. Available at: [\[Link\]](#)
- Ingenta Connect. (2011). Chemical and Pharmacological Chaperones: Application for Recombinant Protein Production and Protein Folding Diseases. Ingenta Connect. Available at: [\[Link\]](#)
- Millennial Scientific. (2024). The Impact of Composition, Aggregation, and Solubility on Glucagon-like peptide-1 Purification. Carbon Chromatography. Available at: [\[Link\]](#)
- MDPI. (2025). Interaction Between Glucagon-like Peptide 1 and Its Analogs with Amyloid- β Peptide Affects Its Fibrillation and Cytotoxicity. International Journal of Molecular Sciences. Available at: [\[Link\]](#)
- YouTube. (2025). Peptide Aggregation in Manufacturing Mechanisms, Challenges and Case Studies. YouTube. Available at: [\[Link\]](#)
- ResearchGate. (n.d.). Influence of Buffering Capacity, pH, and Temperature on the Stability of Semaglutide: A Preformulation Study. ResearchGate. Available at: [\[Link\]](#)

- PubMed. (2023). Glucagon-like peptide 1 aggregates into low-molecular-weight oligomers off-pathway to fibrillation. PubMed. Available at: [\[Link\]](#)
- Ma, B., et al. (2025). Overcoming Challenges in the Metabolism of Peptide Therapeutics: Strategies and Case Studies for Clinical Success. Journal of Medicinal Chemistry. Available at: [\[Link\]](#)
- Wikipedia. (n.d.). Chemical chaperone. Wikipedia. Available at: [\[Link\]](#)
- Nature. (2025). Designing GLP-1 delivery: structural perspectives and formulation approaches for optimized therapy. Signal Transduction and Targeted Therapy. Available at: [\[Link\]](#)
- PubMed. (n.d.). Influence of Buffering Capacity, pH, and Temperature on the Stability of Semaglutide: A Preformulation Study. PubMed. Available at: [\[Link\]](#)
- ACS Publications. (2025). Effect of Lipidation on the Structure, Oligomerization, and Aggregation of Glucagon-like Peptide 1. Bioconjugate Chemistry. Available at: [\[Link\]](#)
- Crawford Scientific. (n.d.). HPLC Troubleshooting Guide. Crawford Scientific. Available at: [\[Link\]](#)
- Agilent. (n.d.). Monitoring Stability and Impurity Products of GLP-1 Agonists Using a Novel Single Quadrupole LC/MS. Agilent Technologies. Available at: [\[Link\]](#)
- Apollo. (2021). Studies of the Physical Stability of GLP-1 & Chemically Modified Forms of GLP-1. Apollo. Available at: [\[Link\]](#)
- CORE. (2025). An investigation into the aggregation of therapeutic peptides through adsorption to primary containers. CORE. Available at: [\[Link\]](#)
- Google Patents. (n.d.). WO2024148155A1 - Formulations, devices and methods for a glp-1 agonist. Google Patents.
- Baker Lab. (2022). Generation of Potent and Stable GLP-1 Analogues Via “Serine Ligation”. Baker Lab. Available at: [\[Link\]](#)

- bioRxiv. (2025). Azapeptide GLP-1 receptor agonist resists proteolysis and improves metabolic control in diet-induced obesity. bioRxiv. Available at: [\[Link\]](#)
- AAPPTEC. (n.d.). Aggregation, Racemization and Side Reactions in Peptide Synthesis. AAPPTEC. Available at: [\[Link\]](#)
- protocols.io. (2016). HPLC Purification of Peptides. protocols.io. Available at: [\[Link\]](#)
- PubMed Central. (n.d.). Interaction Between Glucagon-like Peptide 1 and Its Analogs with Amyloid- β Peptide Affects Its Fibrillation and Cytotoxicity. PubMed Central. Available at: [\[Link\]](#)
- Waters. (n.d.). A Guide to the Analysis and Purification of Proteins and Peptides by Reversed-Phase HPLC. Waters. Available at: [\[Link\]](#)
- Google Patents. (n.d.). WO2019101035A1 - Glucagon analogue for treating metabolic diseases. Google Patents.

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Sources

- 1. api.repository.cam.ac.uk [api.repository.cam.ac.uk]
- 2. xtalks.com [xtalks.com]
- 3. m.youtube.com [m.youtube.com]
- 4. Glucagon-like peptide 1 aggregates into low-molecular-weight oligomers off-pathway to fibrillation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. Glucagon-like peptide 1 aggregates into low-molecular-weight oligomers off-pathway to fibrillation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. neurelis.com [neurelis.com]
- 7. millennialsscientific.com [millennialsscientific.com]

- [8. scispace.com \[scispace.com\]](https://scispace.com)
- [9. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [10. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [11. Influence of Buffering Capacity, pH, and Temperature on the Stability of Semaglutide: A Preformulation Study - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [12. api.repository.cam.ac.uk \[api.repository.cam.ac.uk\]](https://api.repository.cam.ac.uk)
- [13. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [14. peptide.com \[peptide.com\]](https://peptide.com)
- [15. Overcoming Aggregation in Solid-phase Peptide Synthesis \[merckmillipore.com\]](https://merckmillipore.com)
- [16. Overcoming Aggregation in Solid-phase Peptide Synthesis \[sigmaaldrich.com\]](https://sigmaaldrich.com)
- [17. protocols.io \[protocols.io\]](https://protocols.io)
- [18. chromatographyonline.com \[chromatographyonline.com\]](https://chromatographyonline.com)
- [19. sepscience.com \[sepscience.com\]](https://sepscience.com)
- [20. GLP-1 Agonists Stability & Aggregation | Phenomenex \[phenomenex.com\]](https://phenomenex.com)
- [21. Advancing GLP-1 Analog Drug Development Using A Variety Of Light Scattering Techniques \[bioprocessonline.com\]](https://bioprocessonline.com)
- [22. Optimizing excipient properties to prevent aggregation in biopharmaceutical formulations - White Rose Research Online \[eprints.whiterose.ac.uk\]](https://eprints.whiterose.ac.uk)
- [23. pharmaexcipients.com \[pharmaexcipients.com\]](https://pharmaexcipients.com)
- [24. Chemical Chaperones Modulate the Formation of Metabolite Assemblies - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- [25. bitesizebio.com \[bitesizebio.com\]](https://bitesizebio.com)
- [26. Chemical chaperone - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [27. researchgate.net \[researchgate.net\]](https://researchgate.net)
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